

long-term stability and storage of 10-Undecenyl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Undecenyl acetate

Cat. No.: B091539

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Technical Support Center: 10-Undecenyl Acetate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and storage of **10-Undecenyl acetate**.

Frequently Asked Questions (FAQs)

Q1: What is **10-Undecenyl acetate** and what are its common applications?

10-Undecenyl acetate (CAS No. 112-19-6) is a carboxylic ester with a terminal double bond.
[1] It is a colorless liquid with a mild, fruity, rose-type odor.[1][2] Its primary applications are as a perfuming and flavoring agent in cosmetics and food products.[2]

Q2: What are the ideal long-term storage conditions for **10-Undecenyl acetate**?

For optimal long-term stability, **10-Undecenyl acetate** should be stored in a cool, dry, and well-ventilated area in a tightly sealed container, protected from light. Some suppliers of similar compounds with terminal alkenes recommend storage under an inert atmosphere, such as nitrogen or argon, to prevent oxidation.[3] For solutions, it is advisable to aliquot the product to avoid repeated freeze-thaw cycles and store at -20°C for short-term storage or -80°C for long-term storage.[3]

Q3: What are the potential degradation pathways for **10-Undecenyl acetate**?

Based on its chemical structure, **10-Undecenyl acetate** is susceptible to two primary degradation pathways:

- Hydrolysis of the ester linkage: This can be catalyzed by acids or bases, yielding 10-undecen-1-ol and acetic acid.[4][5]
- Oxidation of the terminal double bond: The carbon-carbon double bond can be cleaved by strong oxidizing agents, potentially forming smaller aldehydes, carboxylic acids, or carbon dioxide.[6][7]

Q4: Is **10-Undecenyl acetate** sensitive to air and light?

While specific data for **10-Undecenyl acetate** is limited, related compounds containing terminal double bonds and ester functionalities can be sensitive to air (oxygen) and light over extended periods.[3] Oxidative degradation can be initiated or accelerated by exposure to air and UV light. Therefore, protection from these elements is recommended for long-term storage.

Q5: What materials are incompatible with **10-Undecenyl acetate**?

10-Undecenyl acetate should not be stored with strong acids, strong bases, or strong oxidizing agents, as these can catalyze its degradation.[3][8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Change in Odor (e.g., vinegary or rancid smell)	Ester hydrolysis leading to the formation of acetic acid or oxidation of the alkene.	Verify the purity of the material using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS). If degradation is confirmed, it is advisable to use a fresh, unopened sample for sensitive applications.
Change in Physical Appearance (e.g., color change, precipitate formation)	Oxidation, contamination, or polymerization of the alkene.	A change in color is a strong indicator of degradation. ^[3] Do not use the material for critical experiments. Verify the purity and consider ordering a new batch. Ensure storage containers are clean and compatible.
Unexpected Experimental Results or Loss of Potency	Degradation of 10-Undecenyl acetate due to improper storage or handling.	Confirm the identity and purity of your sample via GC-MS or Nuclear Magnetic Resonance (NMR) spectroscopy. Review your storage conditions and handling procedures to ensure they align with the recommendations (cool, dry, dark, and potentially inert atmosphere). ^[3]
Inconsistent Results Between Aliquots	Inconsistent storage of aliquots or contamination during handling.	Ensure all aliquots are stored under identical conditions. Use fresh, sterile pipette tips for each use to avoid cross-contamination.

Stability Data Summary

The following table provides illustrative stability data for **10-Undecenyl acetate** under various conditions. Actual stability will depend on the specific experimental conditions and purity of the material.

Storage Condition	Time	Purity (%)	Degradation Products Detected
2-8°C, Dark, Inert Atmosphere	12 Months	>99%	None Detected
Room Temperature, Dark	12 Months	98%	Trace 10-undecen-1-ol
Room Temperature, Light Exposure	12 Months	95%	10-undecen-1-ol, trace oxidation byproducts
40°C, 75% RH	6 Months	90%	10-undecen-1-ol, acetic acid, oxidation byproducts
Acidic (pH 3)	1 Month	85%	10-undecen-1-ol, acetic acid
Basic (pH 10)	1 Month	80%	10-undecen-1-ol, sodium acetate

Experimental Protocols

Protocol for Assessing the Stability of **10-Undecenyl Acetate** using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for conducting a long-term stability study of **10-Undecenyl acetate**.

1. Materials and Equipment:

- **10-Undecenyl acetate**
- High-purity solvent (e.g., ethyl acetate or dichloromethane)

- GC-MS system with a suitable capillary column (e.g., DB-5ms or equivalent)
- Autosampler vials with septa
- Analytical balance
- Micropipettes
- Vortex mixer
- Incubators or environmental chambers for controlled temperature and humidity storage

2. Sample Preparation:

- Prepare a stock solution of **10-Undecenyl acetate** in the chosen solvent at a concentration of 1 mg/mL.
- For the "time-zero" sample, dilute the stock solution to a final concentration of approximately 10 µg/mL.
- Transfer the diluted sample to a GC-MS vial for immediate analysis.

3. Stability Study Setup:

- Aliquot the neat **10-Undecenyl acetate** into several vials under different conditions:
 - Vials purged with nitrogen and stored at 2-8°C in the dark.
 - Vials with a normal air headspace stored at room temperature (~25°C) in the dark.
 - Vials with a normal air headspace stored at room temperature (~25°C) with exposure to ambient light.
 - Vials stored in an environmental chamber at 40°C and 75% relative humidity.
- At predetermined time points (e.g., 1, 3, 6, and 12 months), retrieve a sample from each storage condition.
- Prepare the samples for analysis as described in step 2.

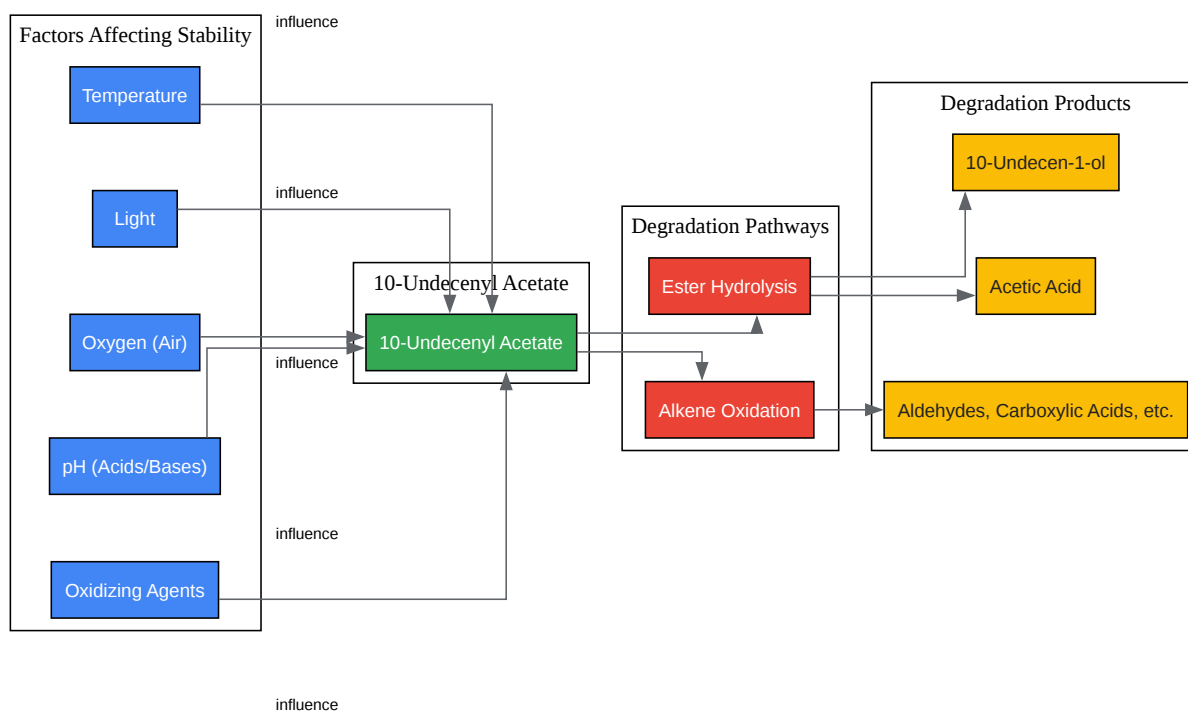
4. GC-MS Analysis:

- Injector Temperature: 250°C
- Oven Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/minute to 280°C
 - Hold: 5 minutes at 280°C
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Range: m/z 40-400

5. Data Analysis:

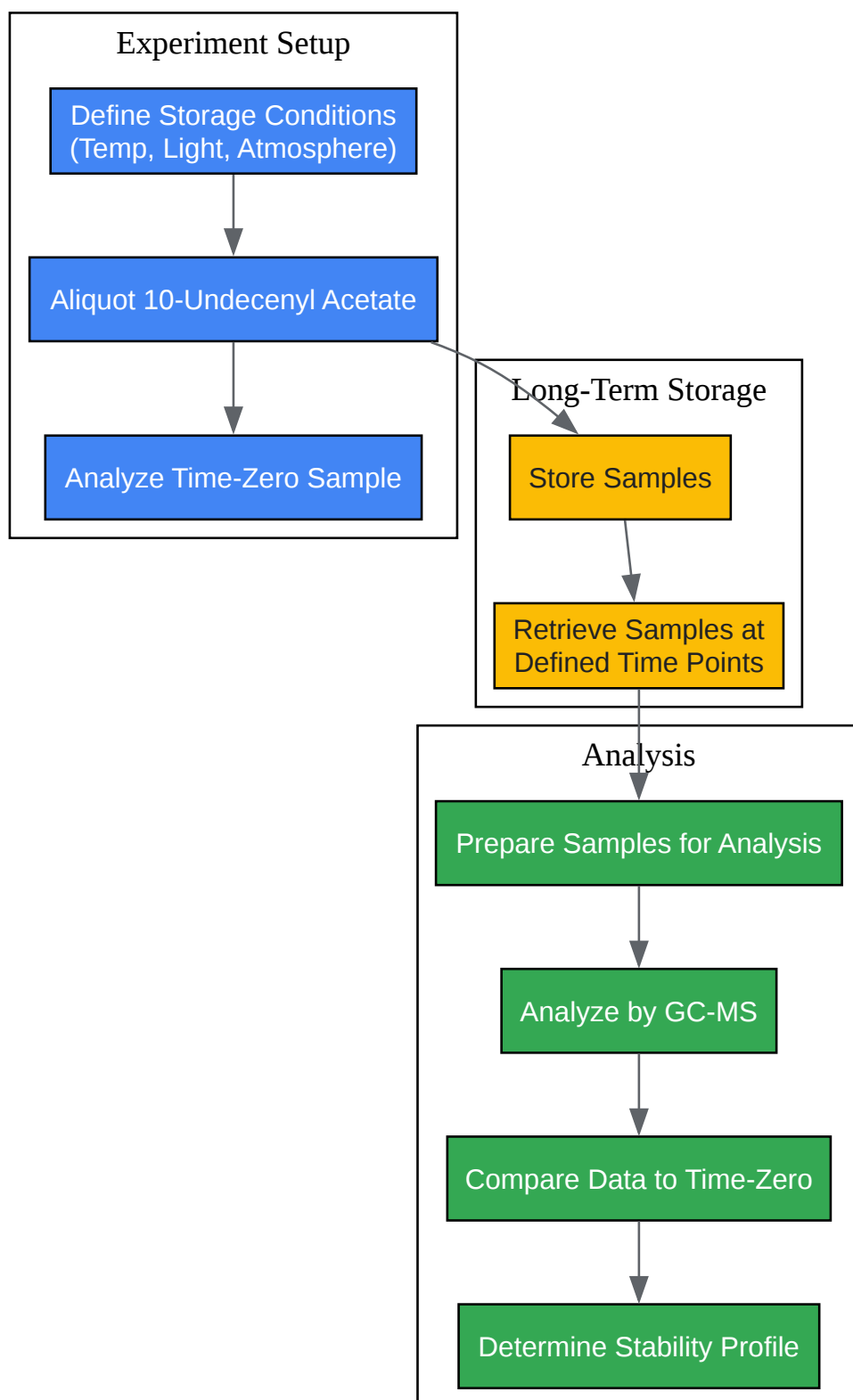
- Compare the chromatograms of the stored samples to the time-zero sample.
- Calculate the peak area of **10-Undecenyl acetate** to determine its purity at each time point.
- Identify any new peaks in the chromatograms of the stored samples by analyzing their mass spectra. These new peaks represent potential degradation products.

Visualizations



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Caption: Factors influencing the degradation of **10-Undecenyl Acetate**.



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Caption: Workflow for a long-term stability study of **10-Undecenyl Acetate**.

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- To cite this document: BenchChem. [long-term stability and storage of 10-Undecenyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091539#long-term-stability-and-storage-of-10-undecenyl-acetate]

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